

PP121 Storage & Handling Specifications

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Compound Focus: PP121

CAS No.: 1092788-83-4

Cat. No.: S540040

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The table below summarizes the key storage and handling information for **PP121** from supplier documentation.

Specification	Details
Physical Form	White solid [1] [2]
Purity	≥98% (HPLC) [1] [2]
Storage Condition (Long-term)	-20°C [1] [3] [2]; protect from light [1] [2]
Storage Condition (Shipped)	At ambient temperature [1] [2]
Solubility (DMSO)	32-100 mg/mL (approximately 100 - 313 mM) [4] [1] [5]
Solubility (Water)	Insoluble [4] [5]
Solubility (Ethanol)	2 mg/mL (6.26 mM) [3] [5]
Stability in Solution	Stock solutions are stable for up to 6 months at -20°C [1] [2]. Aliquotting is recommended to avoid repeated freeze-thaw cycles [3] [5].

Troubleshooting Common Issues

Based on general laboratory practice and the provided data, here are solutions to common problems you might encounter with **PP121**.

Issue	Possible Cause	Solution & Prevention
Compound crashing out of solution	Stock solution stored at room temperature or exposed to moisture; solution has been frozen and thawed multiple times.	Ensure stock solutions are stored at -20°C [1] [3]. Prepare single-use aliquots to minimize freeze-thaw cycles [3] [5]. Warm the vial to room temperature and sonicate to re-dissolve [4] [3].
Loss of potency in cell-based assays	Degradation of the compound due to improper storage or using an old stock solution that has exceeded its stability period.	Use a fresh aliquot from a stock solution that has been stored at -20°C for less than 6 months [1] [2]. For long-term storage, keep the lyophilized powder desiccated at -20°C [5].
Low solubility in aqueous buffers	PP121 is highly soluble in DMSO but insoluble in water [4] [5]. Precipitation occurs when the final DMSO concentration in the assay buffer is too low.	Never prepare a stock solution in water. First, dissolve PP121 in pure DMSO to create a concentrated stock (e.g., 10-100 mM), then dilute into the aqueous assay buffer. The final DMSO concentration should typically not exceed 0.1-0.5% to maintain cell viability.

Experimental Protocols from Literature

Here are detailed methodologies for key experiments involving **PP121**, as cited in the research. You can use these as templates for creating standardized protocols.

Kinase Assay Protocol [4] [3]

This protocol describes how to determine the half-maximal inhibitory concentration (IC₅₀) of **PP121** against various kinase targets.

- **Procedure:**
 - **Incubation:** Purified kinase domains are incubated with **PP121** at 2- or 4-fold dilutions over a concentration range of 1 nM - 50 μ M. A vehicle control (0.1% DMSO) should be included.
 - **Reaction Mix:** The incubation is done in the presence of 10 μ M ATP, 2.5 μ Ci of γ -³²P-ATP, and a specific substrate.
 - **Termination:** Reactions are stopped by spotting the mixture onto nitrocellulose or phosphocellulose membranes.
 - **Washing:** The membrane is washed 5-6 times to remove unbound radioactivity and dried.
 - **Quantification:** Transferred radioactivity is quantified by phosphorimaging.
 - **Analysis:** IC₅₀ values are calculated by fitting the data to a sigmoidal dose-response curve using software such as Prism.

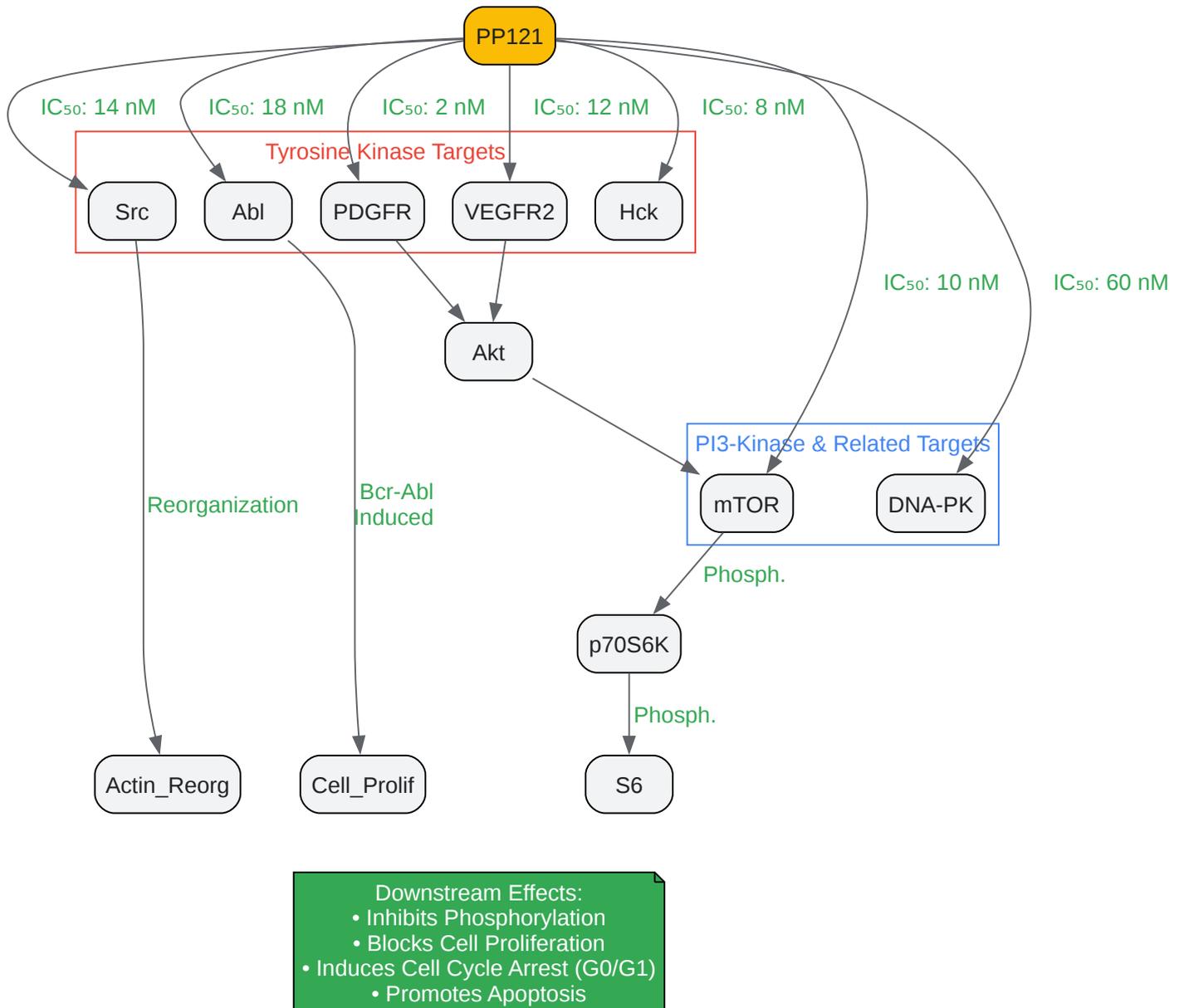
Cell-Based Assay Protocol [4] [3]

This general protocol can be adapted for cell proliferation, western blot, and apoptosis analysis.

- **Cell Lines Used in Research:** U87, LN229 (glioblastoma), NIH3T3, HUVECs (human umbilical vein endothelial cells), BaF3, and TT thyroid carcinoma cells [4].
- **Treatment:**
 - **Concentration Range:** **PP121** is typically used at concentrations from 0.04 μ M to 20 μ M, depending on the assay and cell line [4].
 - **Vehicle:** 0.1% DMSO is used as a vehicle control [4].
 - **Incubation Time:** 24 to 72 hours [4].
- **Specific Assay Methods:**
 - **Western Blot Analysis:** Cells are grown in 12-well plates, treated, and then lysed. Lysates are resolved by SDS-PAGE, transferred to nitrocellulose, and blotted with target-specific antibodies [4].
 - **Cell Proliferation Assay (72 hours):** Cells in 96-well plates are treated with **PP121**. After 72 hours, Resazurin sodium salt is added, and fluorescence is quantified to determine viability IC₅₀ [4].
 - **Apoptosis & Cell Cycle Analysis:** After treatment, cells are stained with Annexin V-FITC or fixed with ethanol and stained with propidium iodide. Populations are then analyzed using flow cytometry [4].

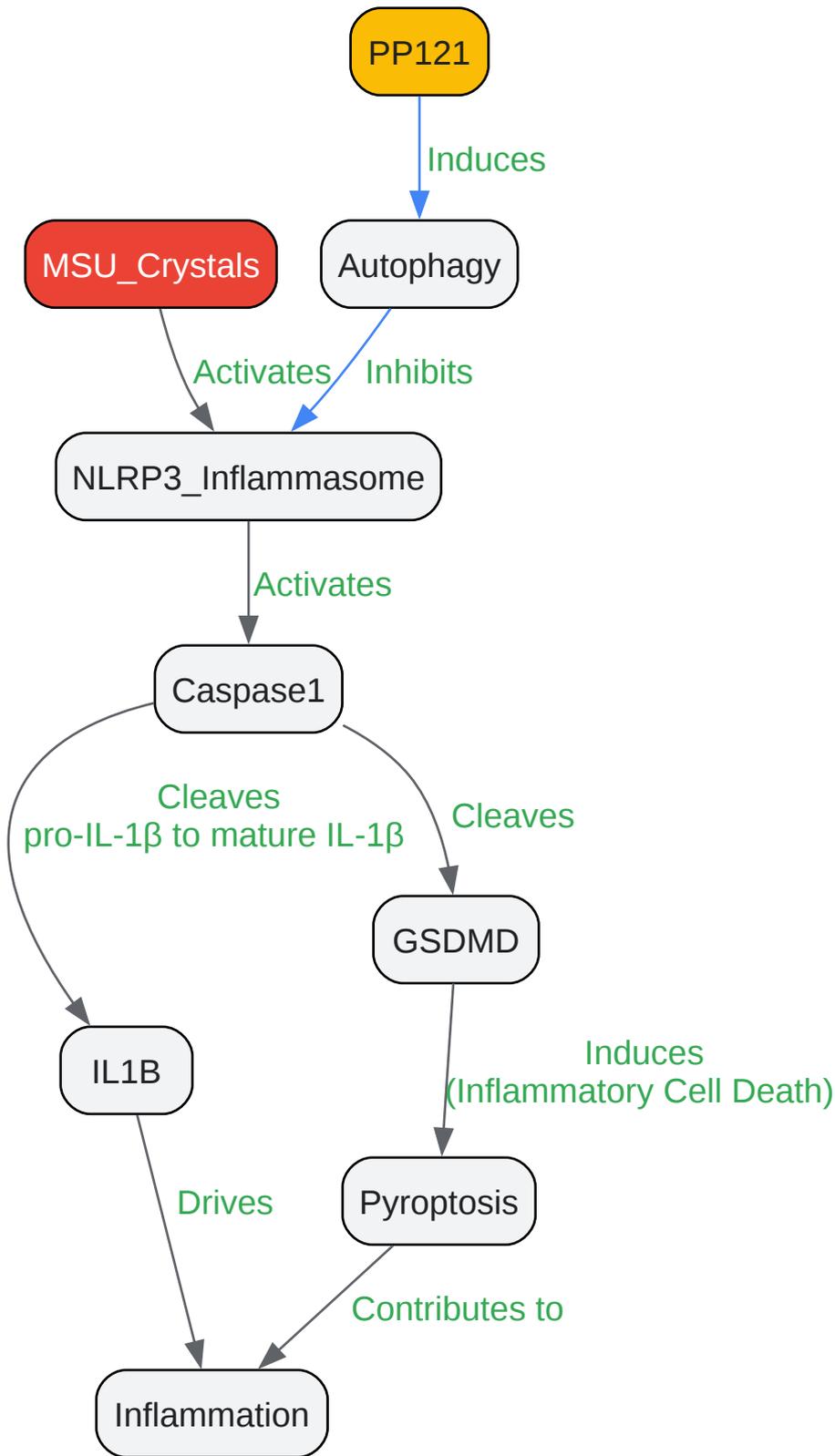
PP121 Signaling Pathways in Research Contexts

The following diagrams illustrate the key molecular pathways and experimental workflows impacted by **PP121**, based on the research contexts I found. These can help users understand its mechanism of action.



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***PP121** is a multi-targeted inhibitor affecting both tyrosine kinase and PI3-kinase pathways, leading to various downstream effects on cell survival and proliferation [4] [6] [3].*



**Therapeutic Outcome:
Alleviates Acute Gouty Arthritis**

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*In a model of acute gouty arthritis, **PP121** induces autophagy, which in turn inhibits the activation of the NLRP3 inflammasome, a key driver of inflammation. This pathway leads to reduced production of IL-1 β and pyroptosis, alleviating the disease [7].*

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